Technical Guide: Spectroscopic Profiling of 3,4-Dichloro-2-fluorophenylisothiocyanate

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Compound of Interest

Compound Name:	*3,4-Dichloro-2-fluorophenylisothiocyanate*
CAS No.:	*1895912-47-6*
Cat. No.:	*B2813230*

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Executive Summary & Compound Identity

3,4-Dichloro-2-fluorophenylisothiocyanate is a poly-halogenated aromatic electrophile. It serves as a critical building block in medicinal chemistry, particularly for introducing the lipophilic and metabolically stable 3,4-dichloro-2-fluorophenyl moiety into urea, thiourea, and heterocycle scaffolds.

Chemical Identity

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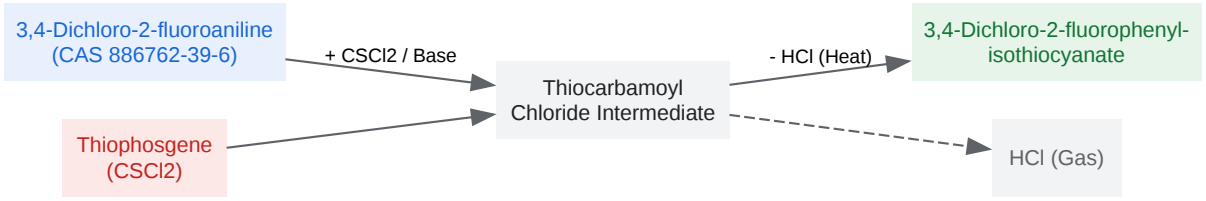
Parameter	Detail
Systematic Name	1,2-Dichloro-3-fluoro-4-isothiocyanatobenzene
Molecular Formula	$C_7H_2Cl_2FNS$
Molecular Weight	222.07 g/mol
Precursor CAS	886762-39-6 (3,4-Dichloro-2-fluoroaniline)
Physical State	Low-melting solid or viscous oil (typically off-white to pale yellow)
Solubility	Soluble in $CHCl_3$, DMSO, Acetone; decomposes in alcohols/water

Synthesis & Sample Origin

Understanding the synthesis is prerequisite to interpreting the spectroscopic data, as specific impurities (e.g., unreacted aniline, urea dimers) often dictate the baseline noise in spectral analysis.

The compound is typically synthesized via the thiophosgenation of 3,4-dichloro-2-fluoroaniline.

Reaction Workflow (DOT Diagram)



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Caption: Synthesis pathway converting the aniline precursor to the isothiocyanate via a thiocarbamoyl chloride intermediate.

Spectroscopic Characterization

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The following data profiles are based on the structural electronics of the 2,3,4-substituted benzene ring and the characteristic signature of the isothiocyanate (-NCS) group.

A. Infrared Spectroscopy (FT-IR)

The IR spectrum is the primary tool for confirming the transformation of the amine to the isothiocyanate.

Functional Group	Wavenumber (cm^{-1})	Intensity	Assignment
-N=C=S	2050 – 2200	Very Strong, Broad	Asymmetric stretching of the isothiocyanate cumulene system. This is the diagnostic peak.
C-H (Ar)	3050 – 3100	Weak	Aromatic C-H stretching.
C=C (Ar)	1450 – 1600	Medium	Aromatic ring skeletal vibrations.
C-F	1200 – 1250	Strong	Aryl-Fluorine stretching.
C-Cl	1000 – 1100	Medium/Strong	Aryl-Chlorine stretching.

Diagnostic Note: The disappearance of the N-H doublets (3300–3500 cm^{-1}) from the starting aniline and the appearance of the massive -NCS peak at ~2100 cm^{-1} confirms the reaction completion.

B. Nuclear Magnetic Resonance (NMR)

The presence of fluorine at the 2-position (ortho to the NCS group) creates distinct coupling patterns in both ^{1}H and ^{13}C NMR.

^{1}H NMR (400 MHz, $CDCl_3$)

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The molecule has two aromatic protons at positions 5 and 6.

- H5: Adjacent to Cl(4) and H6.[1]
- H6: Adjacent to H5 and the NCS-bearing C1.

Shift (δ ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment
7.30 – 7.45	dd (Doublet of Doublets)	1H	$J_{(H5,H6)} \approx 8.5$ Hz$J_{(H,F)} \approx 1–2$ Hz	H5 (Meta to F, Ortho to Cl)
7.10 – 7.25	dd or m	1H	$J_{(H6,H5)} \approx 8.5$ Hz$J_{(H,F)} \approx 4–6$ Hz	H6 (Ortho to NCS, Para to Cl)

Note: The conversion of -NH_2 to -NCS typically causes a downfield shift (deshielding) of the ortho protons compared to the aniline precursor.

^{19}F NMR (376 MHz, $CDCl_3$)

- Signal: Single peak (multiplet due to H-coupling).
- Shift:-110 to -120 ppm (Typical range for Ar-F ortho to a nitrogen substituent).
- Coupling: Will show splitting from H6 (and weakly H5).

^{13}C NMR (100 MHz, $CDCl_3$)

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Shift (δ ppm)	Assignment	Note
~135 – 145	-N=C=S	Characteristic quaternary carbon of the isothiocyanate. Often weak due to long relaxation times.
150 – 160	C2-F	Doublet due to $^{1}J_{CF}$ coupling (~250 Hz).
120 – 135	Ar-C	Remaining aromatic carbons (C1, C3, C4, C5, C6). C1 (attached to N) will show $^{2}J_{CF}$ coupling.

C. Mass Spectrometry (MS)[3]

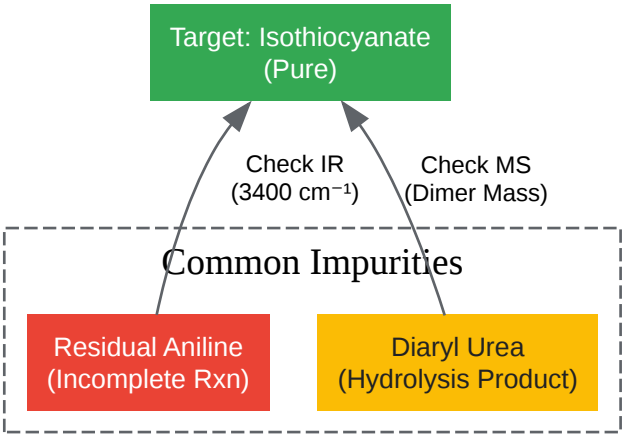
- Ionization: EI (Electron Impact) or ESI+ (if derivatized).
- Molecular Ion (M^+): m/z 221 (based on ^{35}Cl).
- Isotope Pattern: The presence of two chlorine atoms creates a distinct isotopic envelope.
  - M (^{35}Cl, ^{35}Cl): 100% Relative Intensity
  - M+2 (^{35}Cl, ^{37}Cl): ~65% Relative Intensity
  - M+4 (^{37}Cl, ^{37}Cl): ~10% Relative Intensity
- Fragmentation: Loss of NCS (M - 58) is a common fragmentation pathway in EI.

Quality Control & Impurity Profiling

When sourcing or synthesizing this compound, three primary impurities must be monitored.

Impurity Logic Diagram (DOT)

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Caption: QC workflow for identifying common degradation products and unreacted starting materials.

- Residual Aniline: Detected by N-H stretch in IR (~3400 cm^{-1}) or broad singlet in ^1H NMR (~4.0-5.0 ppm).
- Diaryl Urea: Formed by reaction with moisture. Highly insoluble solid. Detected by MS (Dimer mass) or lack of solubility in $CDCl_3$.

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Sources

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